

proper storage and stability for recombinant CYR61 protein

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Technical Support Center: Recombinant CYR61 Protein

This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for the proper storage, handling, and use of recombinant CYR61 (CCN1) protein.

Frequently Asked Questions (FAQs)

1. How should I store the lyophilized recombinant CYR61 protein upon receipt?

Lyophilized CYR61 protein is stable at room temperature for short periods, such as during shipping.[1][2] However, for long-term storage, it is crucial to store it desiccated at -20°C to -80°C.[1][2] Proper storage ensures the protein's stability and activity for up to one year from the date of receipt.[3]

2. What is the best way to reconstitute lyophilized CYR61 protein?

Before opening the vial, it is recommended to centrifuge it briefly to ensure that the lyophilized powder is at the bottom.[3] Reconstitute the protein in sterile distilled water or an aqueous buffer (e.g., PBS, pH 7.4).[1] The final concentration should typically be between 0.1-1.0 mg/mL. Avoid vigorous vortexing or pipetting to prevent aggregation.[3]

3. How should I store the reconstituted CYR61 protein solution?



After reconstitution, the protein solution can be stored at 2-8°C for short-term use (up to one week).[3] For long-term storage, it is recommended to add a carrier protein, such as 0.1% Bovine Serum Albumin (BSA) or 5% Human Serum Albumin (HSA), to enhance stability.[3][4] The solution should then be aliquoted into single-use volumes to minimize freeze-thaw cycles and stored at -20°C to -70°C.[1]

4. Why is it important to avoid repeated freeze-thaw cycles?

Repeatedly freezing and thawing a protein solution can cause denaturation and aggregation, leading to a loss of biological activity.[1][2] It is strongly recommended to aliquot the reconstituted protein into volumes appropriate for single experiments.[3]

5. What is the expected molecular weight of recombinant human CYR61?

Recombinant human CYR61 produced in E. coli is a non-glycosylated polypeptide chain with a predicted molecular mass of approximately 39.5 kDa.[1][2][5] However, the observed molecular weight on SDS-PAGE may vary. When expressed in mammalian cells with an Fc tag, the molecular weight will be higher, around 65-75 kDa.[3]

6. How can I verify the biological activity of my recombinant CYR61 protein?

The biological activity of CYR61 can be assessed using various cell-based assays. Common methods include cell proliferation assays using murine Balb/3T3 cells or cell adhesion assays. [3] The expected ED50 (the concentration that gives half-maximal response) for cell proliferation is typically less than 3.0 µg/mL.[5]

Data Presentation: Storage and Stability Summary

The following tables summarize the recommended storage conditions for recombinant CYR61 protein.

Table 1: Lyophilized CYR61 Protein Storage



Condition	Temperature	Duration	Notes
Short-term	Room Temperature	Up to 3 weeks	Should be stored desiccated.[1][2]
Long-term	-20°C to -80°C	Up to 12 months	Store desiccated.[6]

Table 2: Reconstituted CYR61 Protein Storage

Condition	Temperature	Duration	Notes
Short-term	2°C to 8°C	2-7 days	[1][2]
Long-term	-20°C to -70°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles. Use of a carrier protein (e.g., 0.1% BSA) is recommended.[3]

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of recombinant CYR61 protein.

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Low or no biological activity	Improper storage of lyophilized or reconstituted protein.	1. Ensure the protein has been stored at the correct temperatures and that reconstituted aliquots have not been subjected to multiple freeze-thaw cycles.[2]
2. Incorrect reconstitution.	2. Verify that the protein was reconstituted in a recommended sterile buffer to the appropriate concentration (0.1-1.0 mg/mL).[1]	
3. Protein degradation.	3. If long-term storage of the reconstituted protein is necessary, confirm that a carrier protein was added to prevent degradation.[3][4]	
4. Experimental setup.	4. Review the experimental protocol, including cell line responsiveness and assay conditions.	
Protein aggregation or precipitation	Repeated freeze-thaw cycles.	1. Always aliquot the reconstituted protein into single-use volumes for storage at -20°C or below.[1]
2. Improper reconstitution.	2. Avoid vigorous mixing or vortexing during reconstitution.[3] Ensure the reconstitution buffer is appropriate and at the correct pH.[1]	
3. High protein concentration.	3. Reconstitute the protein within the recommended concentration range (0.1-1.0 mg/mL). If precipitation is	-

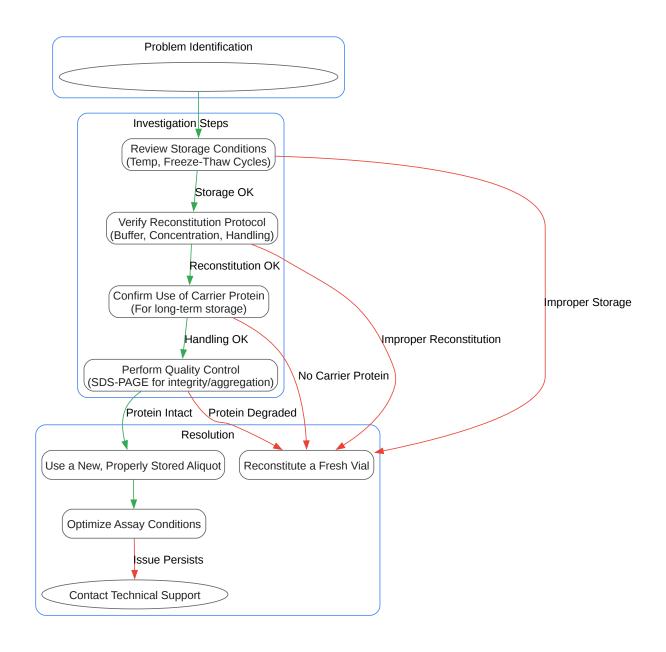


	observed, try reconstituting at a lower concentration.	
Inconsistent results between experiments	1. Use of different protein aliquots that have undergone a different number of freezethaw cycles.	Use a fresh aliquot for each experiment to ensure consistency.
Variation in protein concentration between aliquots.	2. Ensure the lyophilized protein was fully dissolved during reconstitution before aliquoting. Briefly centrifuge the vial before initial use.	
3. Lot-to-lot variability.	3. If using a new lot of protein, it may be necessary to reoptimize experimental conditions. Check the certificate of analysis for any lot-specific information.	

Troubleshooting Workflow for Protein Instability

The following diagram outlines a logical workflow for troubleshooting issues related to the stability of recombinant CYR61.





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A troubleshooting workflow for CYR61 protein instability.



Experimental Protocols Protocol 1: Reconstitution of Lyophilized CYR61

- Preparation: Before opening, centrifuge the vial at a low speed (e.g., 1000 x g) for 30 seconds to collect the lyophilized powder at the bottom.
- Reconstitution: Under sterile conditions, add the recommended volume of sterile, high-purity water or a suitable buffer (e.g., PBS, pH 7.4) to achieve a final concentration of 0.1-1.0 mg/mL.[1]
- Dissolution: Gently swirl or pipette the solution up and down to dissolve the protein completely. Avoid vigorous shaking or vortexing.[3]
- Aliquoting and Storage: For long-term storage, add a carrier protein like 0.1% BSA.[4]
 Dispense the solution into single-use, low-protein-binding microcentrifuge tubes. Store immediately at -20°C to -70°C.

Protocol 2: Quality Control by SDS-PAGE

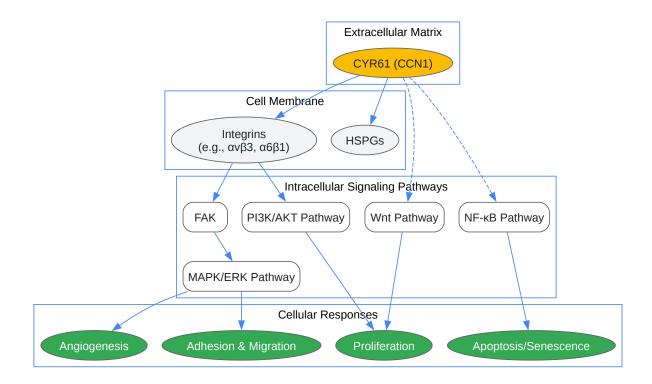
- Sample Preparation: Prepare a sample of the reconstituted CYR61 protein. For reducing conditions, add a sample buffer containing a reducing agent (e.g., β-mercaptoethanol or DTT) and heat at 95-100°C for 5 minutes. For non-reducing conditions, omit the reducing agent and heating step.
- Electrophoresis: Load the prepared sample and a molecular weight marker onto a polyacrylamide gel (e.g., 12-15%). Run the gel according to the manufacturer's instructions until the dye front reaches the bottom.
- Staining: Stain the gel with a suitable protein stain, such as Coomassie Brilliant Blue, to visualize the protein bands.
- Analysis: The primary band should correspond to the expected molecular weight of CYR61
 (~39.5 kDa for E. coli-derived, or ~70-75 kDa for Fc-tagged mammalian-derived).[1][3] The
 purity should be greater than 95% as determined by densitometry.[1][2]

Signaling Pathways



CYR61 is a matricellular protein that modulates various cellular functions by interacting with cell surface receptors, primarily integrins, and heparan sulfate proteoglycans.[7][8] This interaction triggers several downstream signaling cascades.

CYR61-Mediated Signaling



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CYR61 signaling through integrins and downstream pathways.

CYR61 exerts its functions by binding to various integrin receptors on the cell surface.[8] This binding can activate focal adhesion kinase (FAK), leading to the stimulation of downstream



pathways such as MAPK/ERK and PI3K/AKT.[9][10] These pathways, along with others like Wnt and NF-κB, regulate critical cellular processes including proliferation, adhesion, migration, angiogenesis, and apoptosis.[7][8][11]

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